

Comprehensive Technical Guide: *cis*-1,2-Cyclobutanedimethanamine Dihydrochloride[1][2]

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Compound of Interest

cis-1,2-
Compound Name: Cyclobutanedimethanamine
dihydrochloride
Cat. No.: B12331398

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Executive Summary

***cis*-1,2-Cyclobutanedimethanamine dihydrochloride** (also known as *cis*-1,2-bis(aminomethyl)cyclobutane dihydrochloride) is a cyclic diamine salt characterized by two aminomethyl groups positioned on the same face of a cyclobutane ring.[1][2] This specific stereochemical configuration renders the molecule a potent bidentate ligand, capable of forming stable 7-membered chelate rings with transition metals such as Platinum (Pt) and Palladium (Pd).[2]

Unlike its diastereomer, the *trans*-isomer (which is the ligand found in the antineoplastic drug Lobaplatin), the *cis*-isomer is a meso compound (achiral).[1][2][3] Its unique geometry influences the "bite angle" in metal complexes, altering the kinetics of aquation and DNA binding in platinum-based chemotherapeutics.[1][2] This guide details its physicochemical properties, synthesis pathways, and role in drug development.[1][2][4]

Molecular Architecture & Stereochemistry[2]

The core distinction of this molecule lies in its stereochemistry.[2] The cyclobutane ring is puckered to relieve torsional strain, and the cis-orientation places both aminomethyl arms in a favorable position for chelation.[1][2]

Structural Specifications

Parameter	Detail
IUPAC Name	cis-1,2-Cyclobutanedimethanamine dihydrochloride
Common Name	cis-1,2-Bis(aminomethyl)cyclobutane[1][5][6] · 2HCl
Chemical Formula	C ₆ H ₁₄ N ₂ [1][5][6] · 2HCl
Molecular Weight	187.11 g/mol (Salt); 114.19 g/mol (Free Base)
Stereochemistry	cis- (Meso compound; 1R, 2S configuration)
Chelate Ring Size	7-membered (Metal-N-C-C-C-C-N)

The "Bite Angle" Effect

In coordination chemistry, the "bite angle" (P-M-P or N-M-N angle) determines the stability and reactivity of the complex.[2][3]

- Cisplatin/Oxaliplatin: Form 5-membered rings (rigid, stable).[1][2]
- cis-1,2-Cyclobutanedimethanamine: Forms a 7-membered ring.[1][2]
 - Implication: The larger ring introduces flexibility and a wider bite angle.[1][2] This can increase the lability of the leaving groups (e.g., chlorides or carboxylates) on the metal center, potentially altering the drug's toxicity profile and resistance mechanisms compared to standard platinum drugs.[2]

Physicochemical Profile

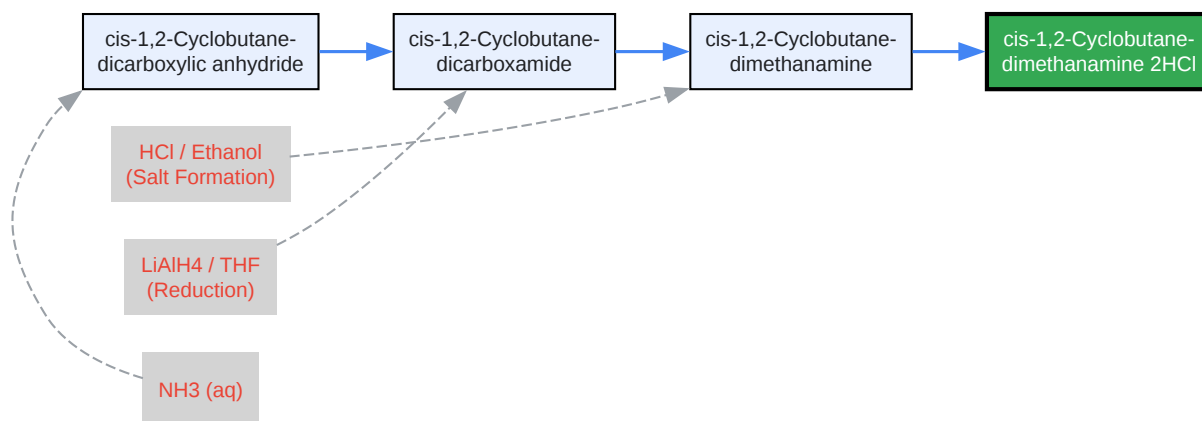
The dihydrochloride salt form is preferred for handling due to its stability and water solubility compared to the hygroscopic and air-sensitive free amine.^{[1][2]}

Property	Value / Description
Physical State	White to off-white crystalline solid
Solubility	Highly soluble in water (>50 mg/mL); Soluble in DMSO; Insoluble in non-polar solvents (Hexane, DCM)
Melting Point	>250°C (Decomposes)
Hygroscopicity	Moderate (Store in desiccator)
pKa (Estimated)	~9.5 and ~10.5 (Amine protons)
Stability	Stable under standard laboratory conditions. ^[1] ^{[3][5][6][7]} Incompatible with strong oxidizing agents. ^{[1][2]}

Synthesis & Purification Protocol

The synthesis of the cis-isomer requires stereochemical control to avoid contamination with the thermodynamically more stable trans-isomer.^{[1][2]} The following protocol utilizes a stereospecific reduction pathway.

Synthetic Pathway (Graphviz)^{[2][3]}



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Figure 1: Stereospecific synthesis pathway from the cis-anhydride precursor.[1][2]

Detailed Methodology

- Amidation:
 - Precursor: Start with cis-1,2-cyclobutanedicarboxylic anhydride (CAS 13149-00-3).[1]
 - Reaction: Dissolve anhydride in dry THF. Bubble anhydrous ammonia gas or add concentrated aqueous ammonia at 0°C.
 - Product: cis-1,2-cyclobutanedicarboxamide precipitates.[1][2] Filter and dry.[1][2][8]
 - Note: Using the anhydride ensures the cis configuration is retained.[1][2]
- Reduction:
 - Reagent: Lithium Aluminum Hydride (LiAlH₄) (Excess, 4-6 equivalents).[1][2]
 - Solvent: Anhydrous THF or Diethyl Ether.[1][2]
 - Procedure: Add the diamide slowly to the LiAlH₄ suspension under Nitrogen/Argon atmosphere. Reflux for 12-24 hours.

- Quenching: Fieser workup (Water, 15% NaOH, Water) to remove aluminum salts.[1][2]
- Isolation: Extract the free amine into DCM or Ether.[1][2] Dry over Na_2SO_4 and evaporate.[1][2]
- Salt Formation:
 - Dissolve the crude oil (free amine) in absolute ethanol.[2]
 - Add concentrated HCl or HCl in dioxane dropwise until $\text{pH} < 2$. [1][2]
 - The dihydrochloride salt will precipitate as a white solid.[1][2] Recrystallize from Ethanol/Water if necessary.[1][2]

Therapeutic Applications & Mechanism[3]

While the trans-isomer is the ligand in Lobaplatin, the cis-isomer serves as a critical tool for Structure-Activity Relationship (SAR) studies.[1][2]

Platinum Drug Coordination

When reacted with Potassium Tetrachloroplatinate (K_2PtCl_4), the ligand forms a neutral complex: $[\text{Pt}(\text{cis-cbdma})\text{Cl}_2]$. [2][3]

- Aquation Mechanism: The leaving groups (Cl^-) are displaced by water molecules inside the cell (low Cl^- concentration), activating the drug.[2]
- DNA Binding: The activated Pt species binds to the N7 position of Guanine bases on DNA.[1][2]
- Crosslinking: The 7-membered chelate ring allows the Pt to bridge intrastrand GG adducts, but the distortion of the DNA helix differs from that caused by Cisplatin (5-membered ring).[1][2] This structural difference is hypothesized to evade certain DNA repair mechanisms (e.g., NER), potentially overcoming resistance.[2]

Comparative Analysis: Cis vs. Trans

Feature	cis-Isomer (This Topic)	trans-Isomer (Lobaplatin Ligand)
Chirality	Meso (Achiral)	Chiral (Mixture of R,R and S,S)
Solubility	High (as HCl salt)	High (as Lactate salt)
DNA Adduct	Distinct helical distortion	Standard GG crosslinks
Clinical Status	Experimental / Research Tool	Approved (China) as Lobaplatin

Safety & Handling (SDS Summary)

Signal Word:WARNING

- Hazard Statements:
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[1][2]
 - H335: May cause respiratory irritation.[1][2]
- Precautionary Measures:
 - PPE: Wear nitrile gloves, safety goggles, and a lab coat.[1][2]
 - Inhalation: Handle in a fume hood to avoid inhaling dust.[1][2]
 - Storage: Store in a cool, dry place. Hygroscopic – keep tightly sealed.[1][2]

References

- Lobaplatin Structure & Ligand: McKeage, M. J. (2001).[1][2][3] "Lobaplatin: a new antitumour platinum drug." [1][2] Expert Opinion on Investigational Drugs, 10(1), 119-128.[1][2]
- Cyclobutane Synthesis: Kirmse, W., et al. (2002).[1][2][3] "Stereoselective Synthesis of Cyclobutane Derivatives." Journal of the American Chemical Society.[1][2] (General

reference for cyclobutane stereocontrol).

- Platinum Coordination Chemistry: Hambley, T. W. (1997).^{[1][2][3]} "The influence of the ligand on the structure and activity of platinum anticancer complexes."^[2] Coordination Chemistry Reviews, 166, 181-223.^{[1][2]}
- Chemical Properties: PubChem Compound Summary for 1,2-bis(aminomethyl)cyclobutane (Isomer data). ^[2]
- Synthesis Methodology: Buchta, E., & Geiss, K. H. (1965).^{[1][2][3]} "Synthesis of cis- and trans-1,2-bis(aminomethyl)cyclobutane." Chemische Berichte.

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Sources

- 1. Cis-cyclobutane-1,2-diol | C₄H₈O₂ | CID 13215602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. Lobaplatin | C₉H₁₈N₂O₃Pt | CID 10000860 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. repository.ubn.ru.nl [repository.ubn.ru.nl]
- 5. Page loading... [wap.guidechem.com]
- 6. Page loading... [wap.guidechem.com]
- 7. cis-1,3-Bis(aminomethyl)cyclohexane | C₈H₁₈N₂ | CID 6951508 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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